

Technical Guide: Solubility Profiling of 5-Bromo-3-iodopicolinic Acid[1]

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Compound of Interest

Compound Name: 5-Bromo-3-iodopicolinic acid

Cat. No.: B7124256

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Executive Summary

This technical guide provides a comprehensive framework for understanding, predicting, and determining the solubility of **5-Bromo-3-iodopicolinic acid** (CAS: Analogous to 2734029-48-0) in Dimethyl Sulfoxide (DMSO) and Methanol.[1] Designed for medicinal chemists and process engineers, this document moves beyond static data tables to explain the solvation mechanisms driving solubility in these distinct solvent systems.

While direct literature values for this specific multi-halogenated intermediate are sparse, its behavior can be rigorously extrapolated from structural analogs (e.g., 5-bromopicolinic acid) and physicochemical principles.[1] This guide establishes a self-validating protocol to empirically determine solubility while mitigating risks such as solvolysis and photodecomposition.[1]

Part 1: Chemical Profile & Physicochemical Basis

To master the solubility of **5-Bromo-3-iodopicolinic acid**, one must first understand the competition between its lipophilic halogen substituents and its polar picolinic core.[1]

Structural Analysis[1][2]

- Core Scaffold: Pyridine-2-carboxylic acid (Picolinic acid).[1]
- Substituents:
 - C3-Iodine: A large, soft, polarizable halogen.[1] It introduces significant lipophilicity and steric bulk near the carboxylic acid, potentially disrupting intermolecular hydrogen bonding (dimerization).
 - C5-Bromine: Increases lipophilicity and crystal lattice energy.[1]
 - Carboxylic Acid (C2): The primary handle for solvation in polar solvents via hydrogen bonding.

Calculated Properties (Estimates)

Property	Value (Est.)	Implication for Solubility
Molecular Weight	~327.90 g/mol	Heavy atom count suggests slower dissolution kinetics.[1]
LogP	2.5 – 3.2	Moderately lipophilic.[1] Poor water solubility; high affinity for organic solvents.[1]
pKa (-COOH)	~0.5 – 1.0	The electron-withdrawing halogens (Inductive effect) significantly increase acidity compared to picolinic acid (pKa 5.4).[1]
H-Bond Donors	1 (-OH)	Critical for interaction with DMSO oxygen and Methanol oxygen.[1]

Part 2: Solubility Analysis (DMSO vs. Methanol)

Solubility in DMSO (Dimethyl Sulfoxide)

Verdict: High Solubility (>100 mg/mL expected)

- Mechanism: DMSO is a polar aprotic solvent with a high dielectric constant () and a powerful hydrogen bond acceptor (sulfoxide oxygen).
- Interaction: The acidic proton of the carboxylic acid forms a strong hydrogen bond with the sulfoxide oxygen of DMSO.[1] Simultaneously, the polarizable aromatic core (enhanced by the soft Iodine atom) interacts favorably with the methyl groups of DMSO via dispersion forces.
- Utility: Ideal for preparing high-concentration stock solutions (e.g., 100 mM) for biological assays or intermediate storage.[1]

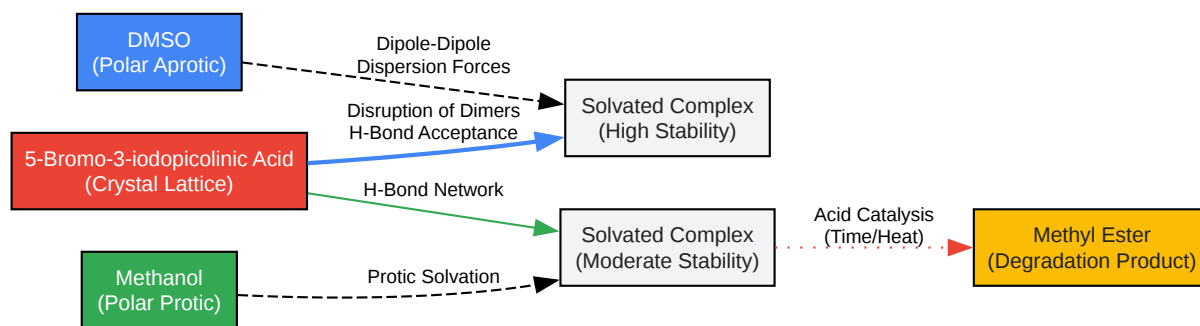
Solubility in Methanol

Verdict: Moderate Solubility (20–50 mg/mL expected)

- Mechanism: Methanol is a polar protic solvent.[1] It solvates the compound primarily through hydrogen bonding (acting as both donor and acceptor).[1]
- Limitation: The high lipophilicity driven by the Iodine and Bromine atoms opposes solvation in the short-chain alcohol.[1] The crystal lattice energy, reinforced by halogen bonding, may require heating to overcome.
- Critical Risk (Solvolysis): Picolinic acids are prone to Fischer Esterification in methanol, especially if the solution is acidic (autocatalytic due to the low pKa of the compound) or heated.
 - Reaction: $\text{R-COOH} + \text{MeOH} \rightarrow \text{R-COOMe} + \text{H}_2\text{O}$ [1]
 - Mitigation: Avoid prolonged storage in methanol; keep temperature low (<25°C).[1]

Solvation Mechanism Diagram

The following diagram illustrates the competing interactions driving solubility.



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Caption: Comparative solvation pathways showing the high stability of the DMSO complex versus the potential reactivity (esterification) in methanol.

Part 3: Experimental Protocol (Self-Validating System)

Do not rely on visual estimation. Use this gravimetric "saturation-shake-flask" method coupled with HPLC verification to determine exact solubility.^[1]

Materials

- Compound: **5-Bromo-3-iodopicolinic acid** (>95% purity).^[1]
- Solvents: Anhydrous DMSO, HPLC-grade Methanol.^[1]
- Equipment: Thermomixer, 0.22 μm PTFE syringe filters (compatible with DMSO), HPLC with UV detector.

Workflow: Saturation Method

- Preparation: Weigh ~50 mg of compound into a 2 mL amber glass vial (amber is crucial to prevent C-I photodehalogenation).
- Addition: Add 250 μL of solvent (DMSO or Methanol).
- Equilibration: Shake at 25°C for 24 hours.

- Check: If solid dissolves completely, add more solid until a visible precipitate remains (saturation).
- Filtration: Filter the supernatant using a pre-warmed syringe and 0.22 μm PTFE filter.
- Quantification:
 - Gravimetric: Evaporate a known volume of filtrate (Methanol only; DMSO is too difficult to evaporate) and weigh the residue.
 - HPLC (Preferred): Dilute the filtrate 100-fold in acetonitrile/water and inject onto HPLC.[\[1\]](#) Compare peak area against a standard curve.

HPLC Validation Parameters

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.[\[1\]](#)
- Gradient: 5% B to 95% B over 10 mins (Lipophilic compound requires high organic content to elute).[\[1\]](#)
- Detection: UV at 254 nm (Aromatic ring) and 280 nm.[\[1\]](#)

Part 4: Handling & Stability Guidelines

Storage of Solutions

- DMSO Stock: Stable at -20°C for >6 months.[\[1\]](#) Avoid repeated freeze-thaw cycles which can introduce moisture (DMSO is hygroscopic).[\[1\]](#) Water uptake causes precipitation of lipophilic compounds.[\[1\]](#)
- Methanol Stock: Unstable. Prepare fresh.[\[1\]](#) The acidic nature of the compound catalyzes conversion to Methyl 5-bromo-3-iodopicolinate.[\[1\]](#)

Photostability Warning

The Carbon-Iodine (C-I) bond is weak (~ 50 kcal/mol) and susceptible to homolytic cleavage under UV/visible light.[\[1\]](#)

- Protocol: Always wrap vials in aluminum foil or use amber glassware.
- Indicator: A solution turning yellow/brown over time indicates iodine liberation ().^[1]

References

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